

Measuring Sodium Influx Following Necroside-1 Treatment: Application Notes and Protocols

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Compound of Interest

Compound Name:	Necroside 1
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Introduction

Necroside-1 is a potent and selective agonist of the Transient Receptor Potential Melastatin 4 (TRPM4) channel, a calcium-activated non-selective cation channel.[1] Activation of TRPM4 by Necroside-1 triggers a significant influx of sodium ions (Na^+), leading to a form of regulated necrotic cell death termed "Necrosis by Sodium Overload" (NECSO).[1][2][3] This distinct cell death pathway is characterized by rapid membrane depolarization, cellular edema, and subsequent immunogenic cell death, and it operates independently of other known regulated necrosis pathways such as necroptosis, pyroptosis, and ferroptosis.[1][4][5][6][7]

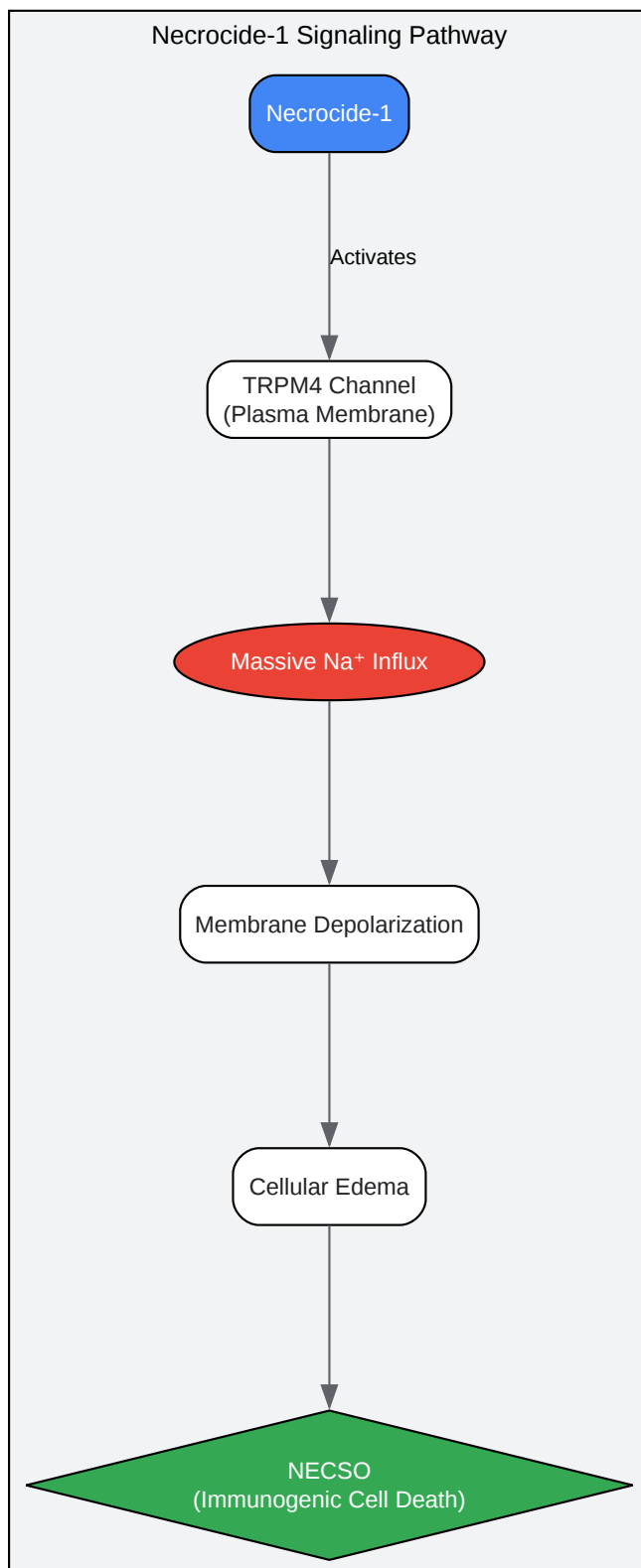
Understanding the dynamics of sodium influx induced by Necroside-1 is crucial for elucidating the mechanism of NECSO and for the development of novel therapeutics targeting this pathway. These application notes provide detailed protocols for measuring intracellular sodium concentration changes in response to Necroside-1 treatment using fluorescent sodium indicators and whole-cell patch-clamp techniques.

Key Concepts and Data

Parameter	Value/Description	Reference
Necroside-1 Target	Transient Receptor Potential Melastatin 4 (TRPM4)	[1][3]
Mechanism of Action	Selective TRPM4 agonist, induces Na ⁺ influx	[1][2]
Resulting Cell Death	Necrosis by Sodium Overload (NECSO)	[2][3]
EC ₅₀ for human TRPM4	306.3 nM	[1]
Species Specificity	Activates human TRPM4, not mouse TRPM4	[1][8]
Downstream Events	Membrane depolarization, K ⁺ efflux, cell edema, ROS production	[1]
Immunogenic Hallmarks	Calreticulin exposure, ATP secretion, HMGB1 release	[1][5]

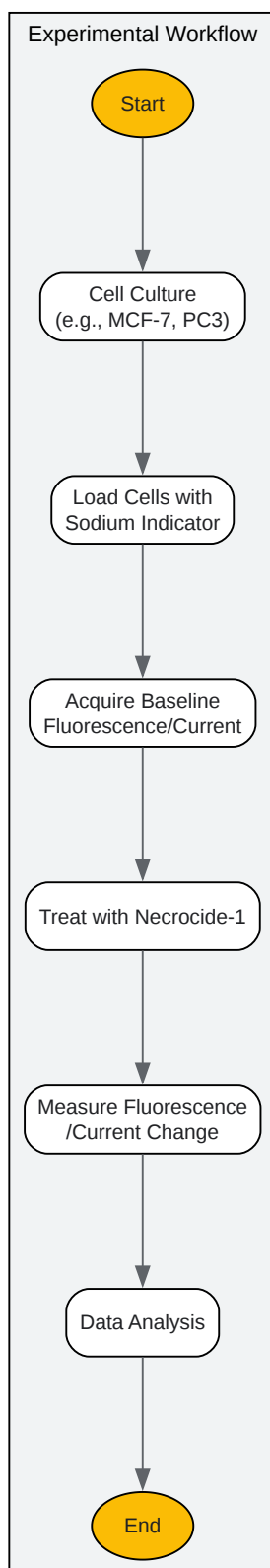
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of Necroside-1-induced sodium influx and the general experimental workflow for its measurement.



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Necroside-1 signaling pathway leading to NECSO.



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